

DS-1205b Free Base Target Validation: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DS-1205b free base

CAS No.: 1855860-24-0

Cat. No.: B15619583

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the target validation studies for DS-1205b, a selective AXL receptor tyrosine kinase inhibitor. The information is compiled from preclinical and clinical study data to support researchers and professionals in the field of drug development.

Core Target: AXL Receptor Tyrosine Kinase

DS-1205b is a potent and highly selective inhibitor of the AXL receptor tyrosine kinase.^{[1][2][3][4]} AXL is a member of the TAM (Tyrro3, AXL, Mer) family of receptor tyrosine kinases and its upregulation has been identified as a key mechanism of acquired resistance to epidermal growth factor receptor (EGFR)-tyrosine kinase inhibitors (TKIs) in non-small cell lung cancer (NSCLC).^{[2][3][4][5]} The primary therapeutic rationale for DS-1205b is to overcome this resistance by inhibiting the AXL signaling pathway, thereby restoring sensitivity to EGFR-TKIs.^{[2][3][5]}

Quantitative In Vitro and In Vivo Efficacy

The following tables summarize the key quantitative data from preclinical studies evaluating the efficacy of DS-1205b as a monotherapy and in combination with EGFR-TKIs.

Table 1: In Vitro Inhibitory Activity of DS-1205b

Assay Type	Cell Line	Parameter	Value	Reference
Mobility Shift Assay	-	IC50 (UFO Kinase)	1.3 nM	[1]
hGAS6-induced Migration	NIH3T3-UFO	EC50	2.7 nM	[1]
Cell Index Suppression	NIH3T3-UFO	Effective Concentration	3.3 - 33 nM	[1]

Table 2: In Vivo Antitumor Efficacy of DS-1205b Monotherapy in NIH3T3-AXL Xenograft Model

Dose (mg/kg)	Tumor Growth Inhibition	Tumor Regression	Statistical Significance (vs. vehicle)	Reference
3.1	39%	-	P < 0.01	[4][5]
6.3	-	54%	P < 0.001	[4][5]
50	94%	86%	P < 0.001	[4][5]

Table 3: In Vivo Efficacy of DS-1205b in Combination with Erlotinib in Erlotinib-Resistant HCC827 Xenograft Model

Treatment Group	Dose (mg/kg)	Mean Tumor Volume on Day 100 (mm ³)	Reference
Erlotinib Monotherapy	25 (qd)	814.5	[5]
Erlotinib + DS-1205b	25 (qd) + 12.5 (bid)	541.7	[5]
Erlotinib + DS-1205b	25 (qd) + 25 (bid)	321.0	[5]
Erlotinib + DS-1205b	25 (qd) + 50 (bid)	216.8	[5]

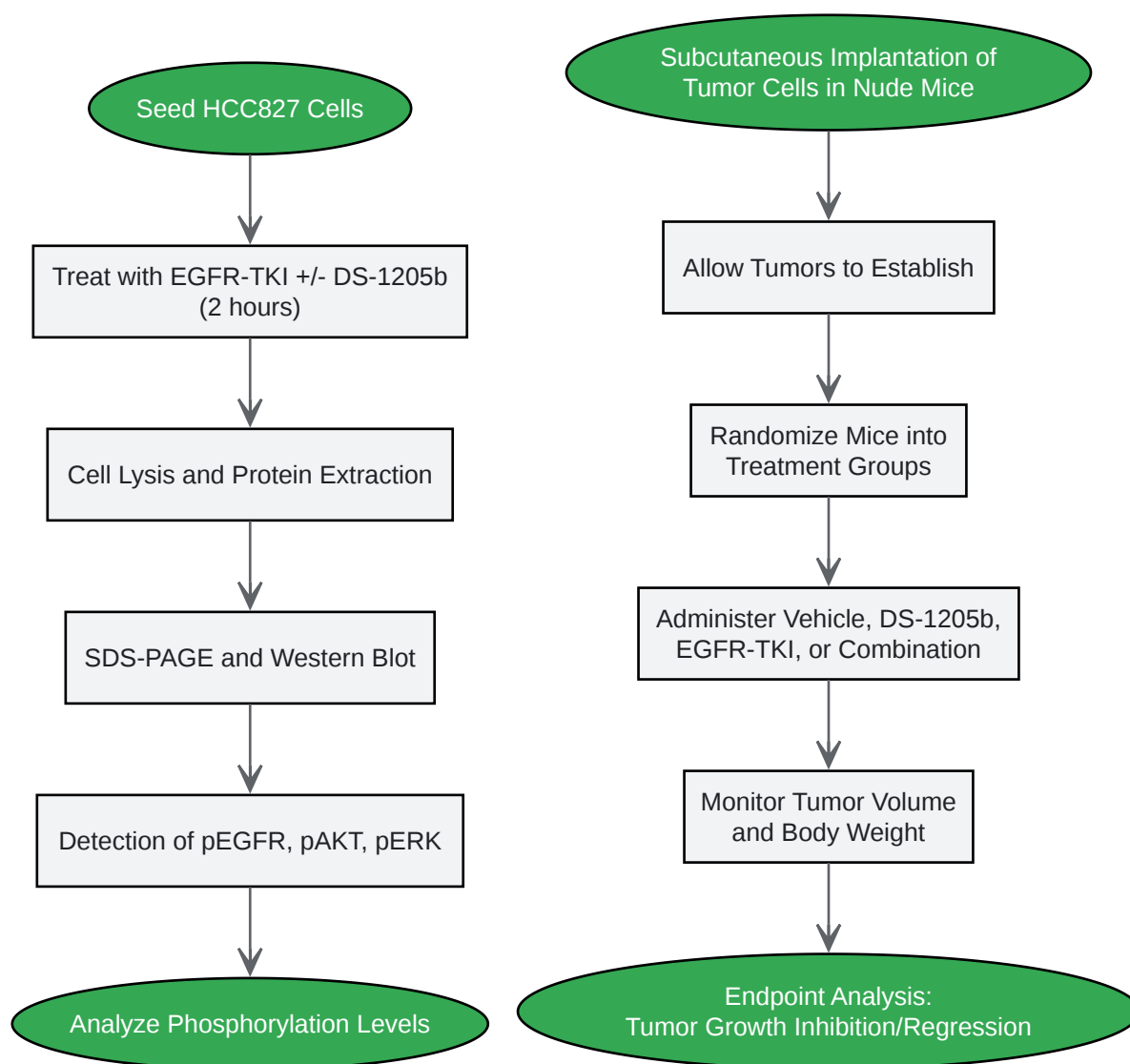
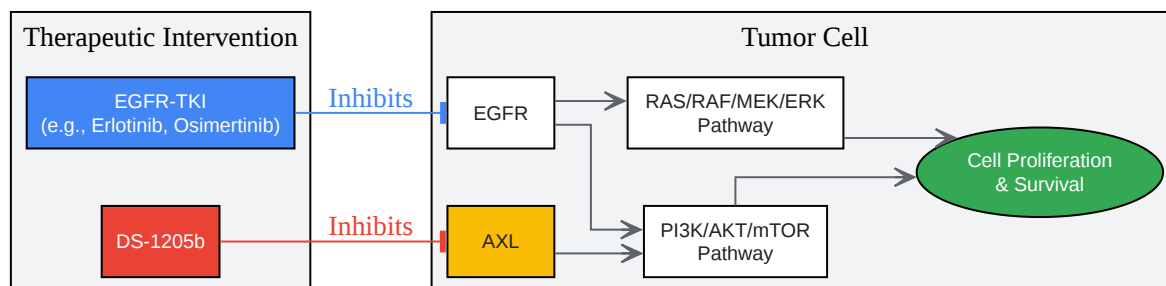
Table 4: Effect of DS-1205b in Delaying Acquired Resistance to Osimertinib in HCC827 Xenograft Model

Treatment Group	Dose (mg/kg)	Outcome	Reference
Osimertinib Monotherapy	-	Tumor Regrowth	[5][6]
Osimertinib + DS-1205b	12.5 - 50	Dose-dependent delay in tumor volume increase	[1]

Signaling Pathway and Mechanism of Action

Upregulation of AXL provides a bypass signaling pathway that confers resistance to EGFR-TKIs. DS-1205b inhibits the phosphorylation of AXL, thereby blocking this bypass mechanism and restoring the efficacy of EGFR inhibitors.[2][5]

Mechanism of DS-1205b in Overcoming EGFR-TKI Resistance



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. oncotarget.com \[oncotarget.com\]](#)
- [3. DS-1205b, a novel selective inhibitor of AXL kinase, blocks resistance to EGFR-tyrosine kinase inhibitors in a non-small cell lung cancer xenograft model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. escholarship.org \[escholarship.org\]](#)
- [5. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [6. SOS2 modulates the threshold of EGFR signaling to regulate osimertinib efficacy and resistance in lung adenocarcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [DS-1205b Free Base Target Validation: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619583/docs#ds-1205b-free-base-target-validation-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15619583/docs#ds-1205b-free-base-target-validation-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)